

An In-Depth Technical Guide to (1R)-1-(2-Bromophenyl)ethanol

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Compound of Interest

Compound Name: (R)-1-(2-bromophenyl)ethanol

CAS No.: 76116-20-6

Cat. No.: B1270781

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For Researchers, Scientists, and Drug Development Professionals

Abstract

(1R)-1-(2-Bromophenyl)ethanol is a chiral aromatic alcohol that serves as a crucial building block in synthetic organic chemistry. Its stereospecific configuration and the presence of a bromine atom on the phenyl ring make it a valuable intermediate for the synthesis of a variety of more complex chiral molecules, particularly in the field of drug discovery and development. This technical guide provides a comprehensive overview of the chemical and physical properties of (1R)-1-(2-bromophenyl)ethanol, detailed experimental protocols for its enantioselective synthesis, and a discussion of its applications as a key intermediate in the preparation of biologically active compounds.

Chemical Identity and Properties

The IUPAC name for the compound is (1R)-1-(2-bromophenyl)ethanol. It is also commonly referred to by several synonyms.

Table 1: Chemical Identifiers and Synonyms

Identifier/Synonym	Value
IUPAC Name	(1R)-1-(2-bromophenyl)ethanol
CAS Number	76116-20-6[1]
Molecular Formula	C ₈ H ₉ BrO[1]
Synonyms	(R)-(+)-1-(2-Bromophenyl)ethanol, (R)-2-Bromo- α -methylbenzyl alcohol

A summary of the key physicochemical properties of (1R)-1-(2-bromophenyl)ethanol is presented in Table 2.

Table 2: Physicochemical Properties of (1R)-1-(2-Bromophenyl)ethanol

Property	Value	Reference
Molecular Weight	201.06 g/mol	[1]
Appearance	White to light yellow crystalline powder	
Melting Point	54-56 °C	
Boiling Point	243.5 °C at 760 mmHg	
Solubility	Soluble in most organic solvents	
Optical Rotation	[α] _D ²⁰ +54°, c=1 in chloroform	

Experimental Protocols: Enantioselective Synthesis

The enantioselective synthesis of (1R)-1-(2-bromophenyl)ethanol is of paramount importance to ensure the stereochemical purity of the final products in multi-step syntheses. The most common and efficient method involves the asymmetric reduction of the corresponding prochiral ketone, 2-bromoacetophenone.

Asymmetric Reduction of 2-Bromoacetophenone using a Chiral Catalyst

This protocol describes a general procedure for the enantioselective reduction of 2-bromoacetophenone using a chiral catalyst, such as a derivative of the Noyori catalyst or an oxazaborolidine catalyst.

Materials:

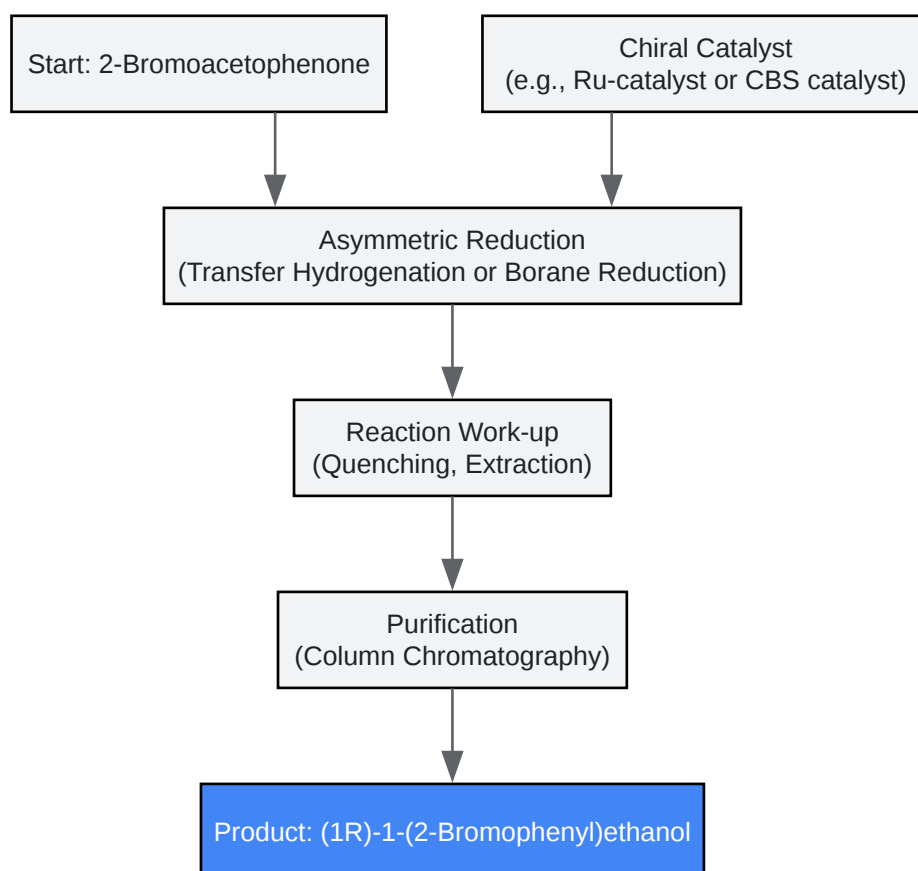
- 2-Bromoacetophenone
- Isopropanol (as both solvent and hydride source)
- Chiral Ruthenium Catalyst (e.g., (R,R)-Ts-DPEN-Ru) or Chiral Oxazaborolidine Catalyst (e.g., (R)-CBS catalyst)
- Inert solvent (e.g., Toluene or Dichloromethane)
- Reducing agent (if using an oxazaborolidine catalyst, e.g., Borane-dimethyl sulfide complex)
- Anhydrous sodium sulfate
- Standard laboratory glassware for inert atmosphere reactions

Procedure:

- **Reaction Setup:** A dried flask is charged with 2-bromoacetophenone and the chiral catalyst (typically 0.1-1 mol%). The flask is then purged with an inert gas (e.g., Argon or Nitrogen).
- **Solvent Addition:** Anhydrous isopropanol (for transfer hydrogenation with a Ru-catalyst) or an inert solvent like toluene (for borane reduction with an oxazaborolidine catalyst) is added.
- **Initiation of Reduction:**
 - **For Transfer Hydrogenation:** The mixture is heated to a specified temperature (e.g., 80 °C) to initiate the hydrogen transfer from isopropanol to the ketone.

- For Borane Reduction: The solution is cooled to a low temperature (e.g., -20 °C to 0 °C), and the borane reagent is added slowly.
- Reaction Monitoring: The progress of the reaction is monitored by thin-layer chromatography (TLC) or gas chromatography (GC) until the starting material is consumed.
- Work-up: Upon completion, the reaction is quenched by the slow addition of a protic solvent (e.g., methanol). The solvent is removed under reduced pressure. The residue is then dissolved in an organic solvent (e.g., ethyl acetate) and washed with a saturated aqueous solution of sodium bicarbonate and brine.
- Purification: The organic layer is dried over anhydrous sodium sulfate, filtered, and concentrated. The crude product is purified by column chromatography on silica gel to afford (1R)-1-(2-bromophenyl)ethanol with high enantiomeric excess.

Diagram 1: General Workflow for Asymmetric Synthesis



General workflow for the asymmetric synthesis of (1R)-1-(2-bromophenyl)ethanol.

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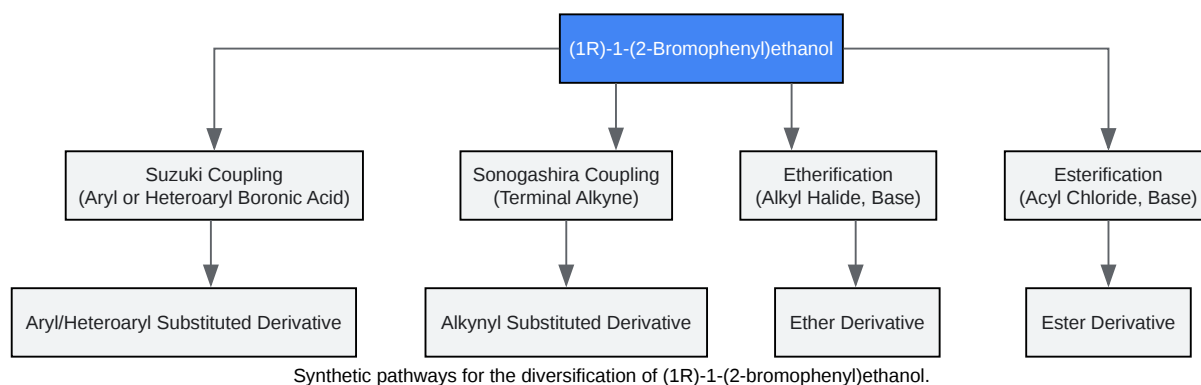
Asymmetric synthesis workflow.

Applications in Drug Development

(1R)-1-(2-Bromophenyl)ethanol is a valuable chiral building block in the synthesis of active pharmaceutical ingredients (APIs).^[2] Its utility stems from the ability to introduce a specific stereocenter and the potential for further functionalization via the bromo substituent.

While direct biological activity of (1R)-1-(2-bromophenyl)ethanol is not extensively documented, its derivatives have shown promise in medicinal chemistry. For instance, compounds with a similar structural motif are being investigated for various therapeutic applications. The core structure can be modified through reactions such as Suzuki or Sonogashira coupling at the bromine position, and etherification or esterification at the hydroxyl group, to generate a library of compounds for biological screening.

Diagram 2: Synthetic Utility in Medicinal Chemistry

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Diversification of the core scaffold.

Biological Activity and Signaling Pathways

Currently, there is a lack of specific data in the public domain detailing the direct biological activity or the modulation of specific signaling pathways by (1R)-1-(2-bromophenyl)ethanol itself. Research efforts are more focused on the biological profiles of the more complex molecules synthesized from this chiral intermediate. It is plausible that derivatives could interact with a range of biological targets, and any observed activity would be highly dependent on the nature of the substituents introduced.

Conclusion

(1R)-1-(2-Bromophenyl)ethanol is a stereochemically defined and synthetically versatile intermediate. Its importance in the pharmaceutical industry is underscored by its role as a chiral building block for the synthesis of complex, biologically active molecules. The well-established protocols for its enantioselective synthesis provide a reliable route to this key starting material. Future research will likely focus on the exploration of novel derivatives of (1R)-1-(2-bromophenyl)ethanol and the evaluation of their therapeutic potential across various disease areas.

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